

# Cyclohexyl acetate versus other solvents for specific organic reactions.

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## Compound of Interest

Compound Name: Cyclohexyl acetate

Cat. No.: B165965

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## Cyclohexyl Acetate: A Comparative Guide for Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

In the landscape of organic synthesis, solvent selection is a critical parameter that can profoundly influence reaction outcomes, impacting yield, reaction rate, and selectivity. While traditional solvents like toluene, tetrahydrofuran (THF), and dioxane are widely employed, the pursuit of greener, safer, and more efficient alternatives is a continuous endeavor. This guide provides an objective comparison of **cyclohexyl acetate** with other commonly used solvents for specific, industrially relevant organic reactions: Suzuki-Miyaura coupling, Buchwald-Hartwig amination, Grignard reactions, and catalytic hydrogenation.

## Physicochemical Properties: A Head-to-Head Comparison

The performance of a solvent is intrinsically linked to its physical and chemical properties. Understanding these properties is key to rational solvent selection.

Property	Cyclohexyl Acetate	Toluene	Tetrahydrofuran (THF)	Dioxane	Methanol	Ethyl Acetate
Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>8</sub>	C <sub>4</sub> H <sub>8</sub> O	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	CH <sub>4</sub> O	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight (g/mol)	142.20	92.14	72.11	88.11	32.04	88.11
Boiling Point (°C)	172-174	110.6	66	101	64.7	77.1
Melting Point (°C)	-65	-95	-108.4	11.8	-97.6	-83.6
Density (g/mL at 20°C)	0.968	0.867	0.889	1.034	0.792	0.902
Flash Point (°C)	58	4	-14	12	11	-4
Solubility in Water (g/100 mL at 20°C)	0.2 (Slightly soluble)	0.05	Miscible	Miscible	Miscible	8.3
Dielectric Constant (at 20°C)	~6	2.38	7.6	2.2	33.0	6.02
Dipole Moment (D)	~1.8	0.36	1.75	0.45	1.70	1.78

## Performance in Key Organic Reactions

Direct comparative experimental data for **cyclohexyl acetate** as a solvent in many common organic reactions is limited in publicly available literature. The following sections provide a

comparative analysis based on established solvent effects and the physicochemical properties of **cyclohexyl acetate**.

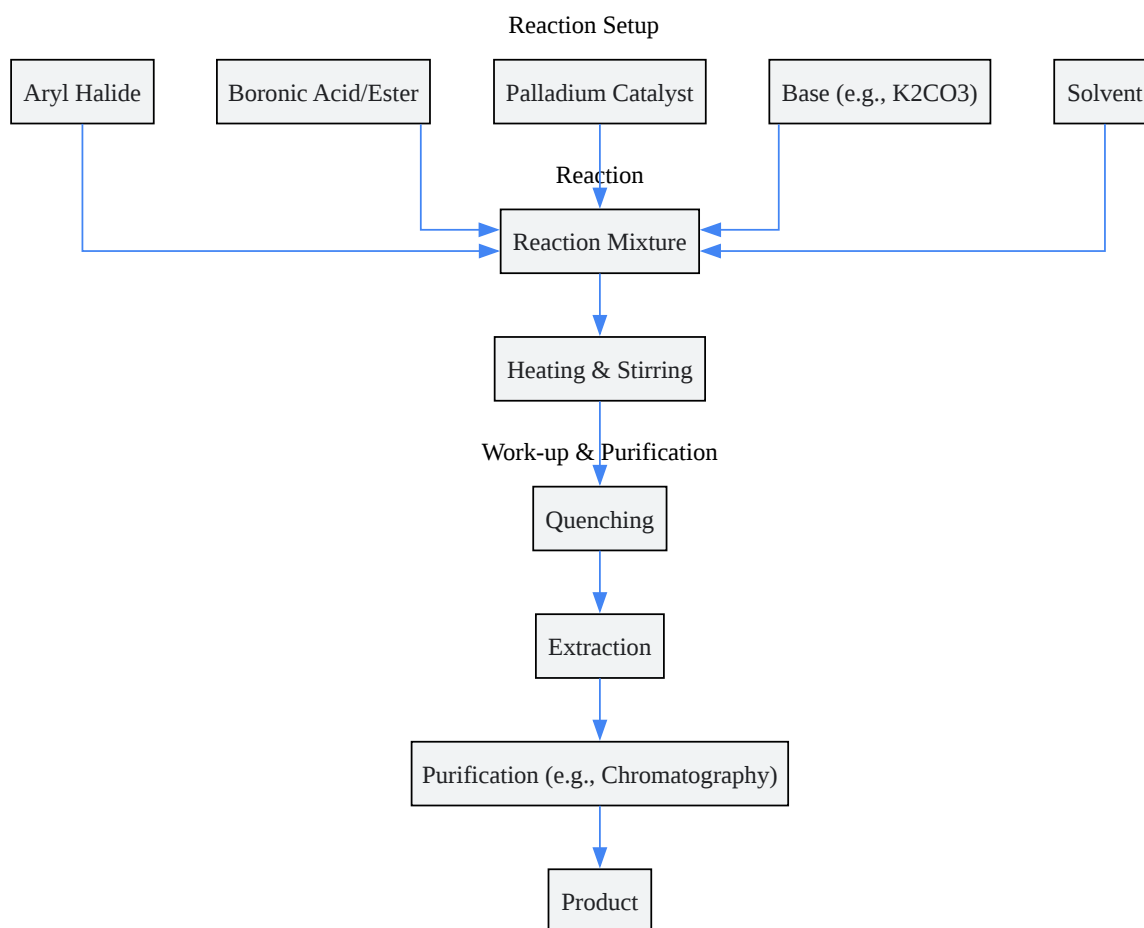
## Suzuki-Miyaura Coupling

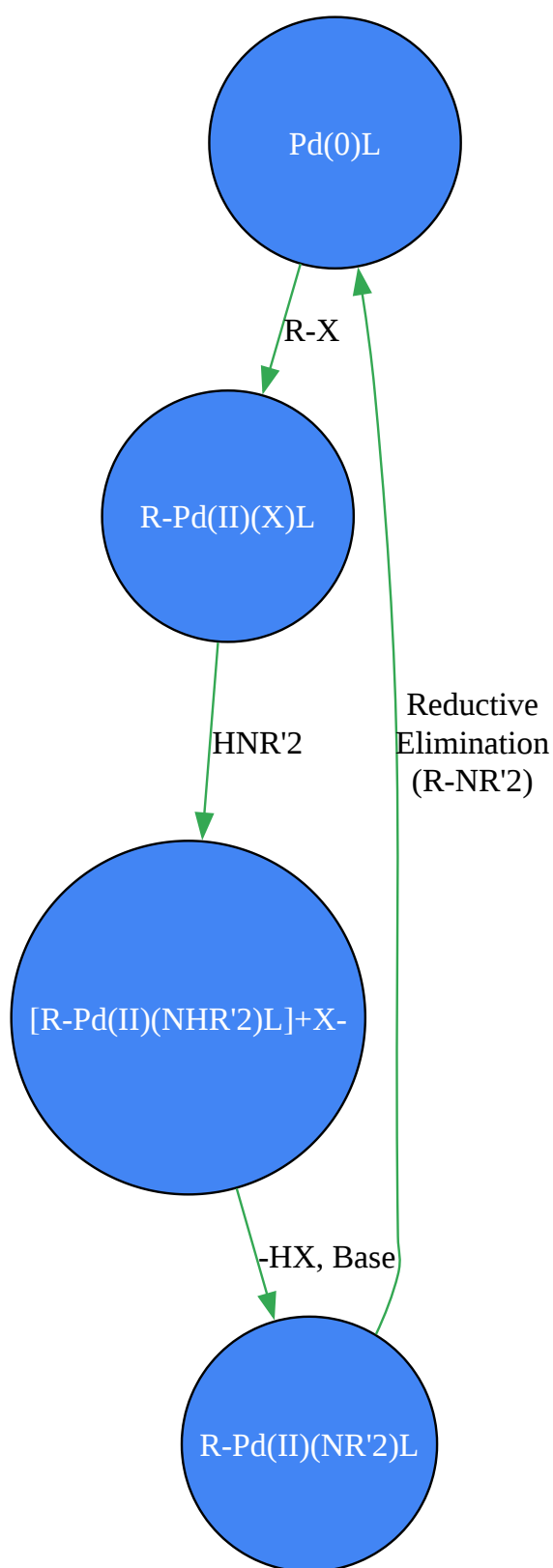
The Suzuki-Miyaura coupling is a cornerstone of carbon-carbon bond formation, widely used in the synthesis of biaryls. Solvent choice is critical as it influences the solubility of reagents and the stability of the palladium catalyst.

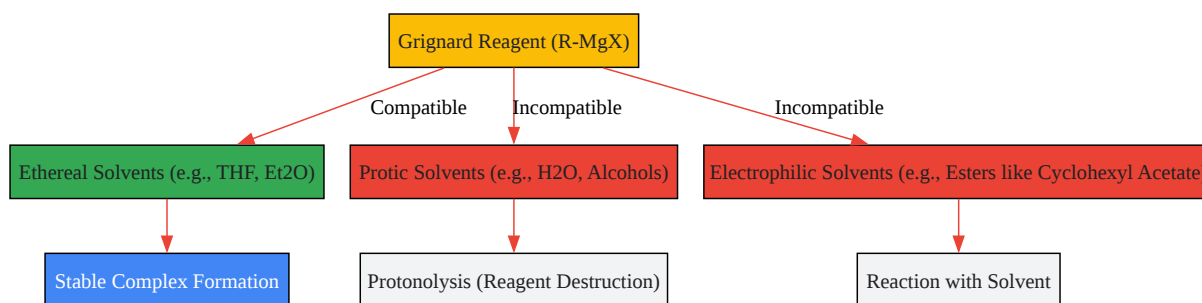
Typical Solvents: Toluene, Dioxane, THF, often with water.

Analysis of **Cyclohexyl Acetate**: With a boiling point of 172-174 °C, **cyclohexyl acetate** can be utilized for high-temperature reactions, which can be beneficial for less reactive substrates. Its ester functionality may offer a different reactivity profile compared to aromatic or ethereal solvents. However, its low water solubility might necessitate the use of a co-solvent to facilitate the dissolution of the inorganic base, which is crucial for the transmetalation step.

Experimental Workflow: Suzuki-Miyaura Coupling







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